

An In-depth Technical Guide on 1-Methylnanthracene: Molecular Weight and Formula

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Compound of Interest

Compound Name: **1-Methylnanthracene**

Cat. No.: **B1217907**

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This technical guide provides a comprehensive overview of the molecular weight and chemical formula of **1-Methylnanthracene**, tailored for researchers, scientists, and professionals in drug development. This document presents key quantitative data in a structured format, outlines a general experimental protocol for molecular weight determination, and includes a visual representation of the relationship between the compound's formula and its molecular weight.

Core Data: Molecular Formula and Weight

1-Methylnanthracene is a polycyclic aromatic hydrocarbon (PAH) consisting of three fused benzene rings with a methyl group substituent. Its chemical identity is fundamentally defined by its molecular formula and molecular weight, which are crucial for stoichiometric calculations, analytical characterizations, and pharmacokinetic modeling in drug development.

Below is a summary of the key quantitative data for **1-Methylnanthracene**.

Parameter	Value	Source
Molecular Formula	$C_{15}H_{12}$	[1] [2] [3] [4] [5] [6]
Average Molecular Weight	192.26 g/mol	[1] [4] [6]
192.25 g/mol	[2]	
192.2558 g/mol	[3]	
Monoisotopic Mass	192.093900383 Da	[2]

The molecular formula, $C_{15}H_{12}$, precisely describes the number of carbon and hydrogen atoms in a single molecule of **1-Methylanthracene**. The molecular weight, a critical parameter in experimental and theoretical chemistry, is derived from this formula. Variations in reported molecular weight values are typically due to differences in the atomic weights used for carbon and hydrogen in the calculations. The monoisotopic mass represents the mass of a molecule with the most abundant isotopes of each element.

Experimental Protocol: Determination of Molecular Weight

The molecular weight of **1-Methylanthracene** can be experimentally determined using several analytical techniques. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful and widely used method for the analysis of volatile and semi-volatile organic compounds like PAHs. [\[1\]](#)[\[2\]](#)[\[7\]](#)[\[8\]](#)

Principle of Gas Chromatography-Mass Spectrometry (GC-MS)

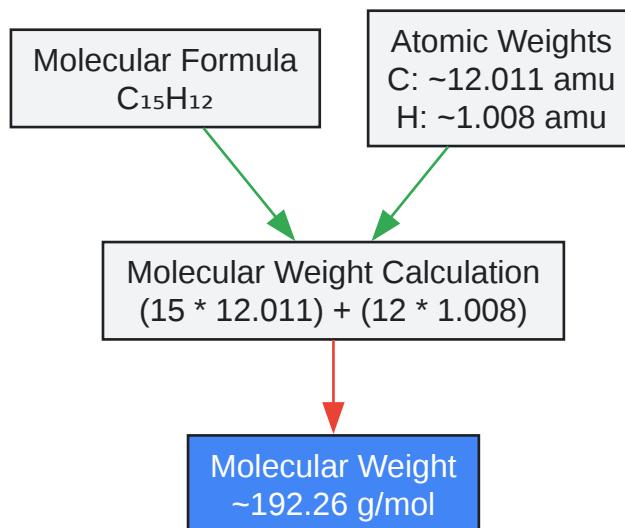
GC-MS combines two analytical techniques to identify and quantify chemical substances. Gas chromatography separates the components of a sample mixture based on their different affinities for a stationary phase in a column. The separated components then enter the mass spectrometer, which ionizes the molecules and separates the resulting ions based on their mass-to-charge ratio (m/z).[\[3\]](#)[\[9\]](#)[\[10\]](#) The mass spectrum produced provides information about the molecular weight and structure of the compound.

General Methodology

- Sample Preparation: A known amount of **1-Methylanthracene** is dissolved in a suitable organic solvent, such as dichloromethane.[2] The sample may require further dilution to an appropriate concentration for GC-MS analysis.
- Gas Chromatography:
 - Injection: A small volume of the prepared sample is injected into the GC inlet, where it is vaporized.
 - Separation: The vaporized sample is carried by an inert carrier gas (e.g., helium) through a capillary column.[2] A common column for PAH analysis is a nonpolar DB-5MS or equivalent.[1] The oven temperature is programmed to increase gradually, allowing for the separation of compounds based on their boiling points and interactions with the column's stationary phase.[1]
- Mass Spectrometry:
 - Ionization: As the separated **1-Methylanthracene** molecules elute from the GC column, they enter the ion source of the mass spectrometer. Electron ionization is a common method where a high-energy electron beam bombards the molecules, causing them to lose an electron and form a positively charged molecular ion (M^+).[3][9][10]
 - Mass Analysis: The resulting ions are accelerated and separated by a mass analyzer (e.g., a quadrupole) based on their mass-to-charge ratio.
 - Detection: A detector records the abundance of ions at each m/z value.
- Data Analysis: The mass spectrum of **1-Methylanthracene** will show a peak corresponding to the molecular ion. The m/z value of this peak provides the molecular weight of the compound.

Visualization of Core Concepts

To illustrate the fundamental relationship between the molecular formula and the molecular weight of **1-Methylanthracene**, the following diagram is provided.



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Relationship between Molecular Formula and Molecular Weight.

This diagram visually represents the logical flow from the elemental composition of **1-Methylnanthracene**, as defined by its molecular formula, to the calculation of its molecular weight using the atomic weights of its constituent elements. This fundamental concept is central to the chemical characterization of any compound.

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